

Technical Monograph: 4-Bromomorpholine Hydrobromide Derivatives

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Compound of Interest

Compound Name: *Morpholine, hydrobromide*

CAS No.: 6377-82-8

Cat. No.: B1662019

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Executive Summary & Disambiguation

In the context of pharmaceutical synthesis, the term "4-bromomorpholine hydrobromide" is often a source of confusion due to overlapping nomenclature conventions (IUPAC vs. common usage). It typically refers to one of two distinct chemical classes depending on the intended reaction:

- **The Alkylating Agent (Most Common):** 4-(2-Bromoethyl)morpholine Hydrobromide.^[1] This is the standard reagent used to introduce a morpholine-ethyl solubilizing tail into drug scaffolds (e.g., kinase inhibitors).
- **The Brominating Agent:** Morpholinium Tribromide (Morpholine Hydrobromide Perbromide). This is a source of electrophilic bromine, often conflated with "N-bromomorpholine hydrobromide."

This guide primarily focuses on the alkylating agent (4-(2-Bromoethyl)morpholine HBr) as it is the stable "hydrobromide derivative" most critical to medicinal chemistry "linker" strategies.

Nomenclature & Synonyms

The following table consolidates the accepted synonyms for the primary reagent and its closest analogs.

Table 1: Chemical Identity & Synonyms

Compound Class	Primary Name	Common Synonyms	CAS Number	Function
Primary Target	4-(2-Bromoethyl)morpholine Hydrobromide	[1][2][3] • N-(2-Bromoethyl)morpholine HBr • 1-Bromo-2-morpholinoethane HBr • 4-(2-Bromoethyl)morpholinium bromide	42802-94-8	Alkylation (Introduction of morpholinoethyl group)
Free Base	4-(2-Bromoethyl)morpholine	• N-(2-Bromoethyl)morpholine • 2-Morpholinoethyl bromide	1502-10-1	Alkylation (Unstable, cyclizes to aziridinium)
Analog	4-(3-Bromopropyl)morpholine Hydrobromide	• N-(3-Bromopropyl)morpholine HBr • 3-Morpholinopropyl bromide HBr	59269-56-0	Alkylation (Propyl linker variant)
Reagent	Morpholinium Tribromide	• Morpholine Hydrobromide Perbromide • Morpholine HBr [1][2][4] • Br ₂	29706-52-4	Bromination (Electrophilic Br source)

Chemical Properties & Mechanistic Insight

The Aziridinium Intermediate (The "Mustard" Mechanism)

The utility of 4-(2-Bromoethyl)morpholine hydrobromide lies in its ability to act as a potent electrophile. However, it does not react via a simple

displacement of the bromide.

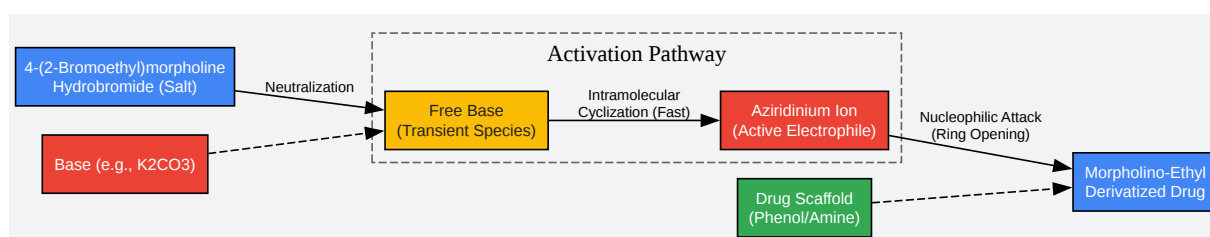
Upon neutralization of the HBr salt (using a base like

or

), the free amine undergoes an intramolecular cyclization to form a highly reactive aziridinium ion. This strained 3-membered ring is the actual electrophilic species that is attacked by the nucleophile (e.g., a phenol or amine on the drug scaffold).

- Why this matters: The reaction rate is independent of the nucleophile concentration (first-order kinetics relative to the aziridinium formation). This mechanism also explains the vesicant (blistering) safety profile of the free base.

Visualization: Nomenclature & Reactivity Logic



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Figure 1: Activation pathway of 4-(2-Bromoethyl)morpholine HBr. The salt must be neutralized to form the reactive aziridinium intermediate.

Experimental Protocols

The following protocols are designed for high reproducibility and safety, acknowledging the vesicant nature of the intermediate.

Protocol A: Synthesis of Morpholino-Ethyl Ethers (Phenol Alkylation)

Application: Installing a solubility-enhancing tail on a phenolic drug intermediate.

Reagents:

- Target Phenol (1.0 equiv)
- 4-(2-Bromoethyl)morpholine Hydrobromide (1.2 – 1.5 equiv)
- Cesium Carbonate () (2.5 equiv) or Potassium Carbonate () (3.0 equiv)
- Solvent: DMF (Dimethylformamide) or Acetonitrile ()

Methodology:

- Preparation: Charge the reaction vessel with the Target Phenol and anhydrous DMF (0.1 M concentration).
- Base Addition: Add in a single portion. Stir for 15 minutes at Room Temperature (RT) to generate the phenoxide anion.
- Reagent Addition: Add 4-(2-Bromoethyl)morpholine Hydrobromide as a solid.
 - Note: Adding the salt directly is safer than generating the free base separately, as the base in the reaction will generate the active species in situ.

- Reaction: Heat the mixture to 60–80°C. Monitor by LC-MS.
 - Mechanistic Check: The HBr salt is neutralized by the excess carbonate, cyclizes to the aziridinium, and is trapped by the phenoxide.
- Workup:
 - Cool to RT. Dilute with water (5x reaction volume).
 - Extract with Ethyl Acetate (EtOAc) or DCM.
 - Wash organic layer with brine to remove residual DMF.
 - Dry over

and concentrate.

Protocol B: Handling & Stability Check

- Hygroscopicity: The HBr salt is hygroscopic. If the solid appears "clumpy" or wet, it has absorbed water, which will hydrolyze the aziridinium intermediate to the alcohol (4-(2-hydroxyethyl)morpholine), rendering it inactive.
- Drying: Recrystallize from Ethanol/Ether or dry under high vacuum over

before use if stoichiometry is critical.

Safety & Toxicology (Crucial)

Researchers must treat 4-(2-Bromoethyl)morpholine (the free base) as a Nitrogen Mustard analog.

- Vesicant Hazard: The aziridinium ion can alkylate DNA and proteins. Direct contact with the free base liquid causes severe skin blistering and respiratory damage.
- Salt Safety: The Hydrobromide salt is significantly safer to handle than the free liquid but is still a severe irritant (H315, H319, H335).

- Decontamination: Spills should be treated with a dilute solution of sodium thiosulfate (to quench electrophiles) or dilute acid (to protonate the amine and prevent aziridinium formation).

References

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